

Essential Safety and Operational Guidance for 1-Cyclopropyl-4-ethynyl-1H-pyrazole

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Compound of Interest

Compound Name: 1-Cyclopropyl-4-ethynyl-1H-pyrazole

Cat. No.: B2537634

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **1-Cyclopropyl-4-ethynyl-1H-pyrazole** (CAS No. 2297839-58-6). The following procedures are designed to ensure the safety of laboratory personnel and to outline proper operational and disposal plans.

Hazard Identification and Personal Protective Equipment

The primary hazards associated with **1-Cyclopropyl-4-ethynyl-1H-pyrazole** include being harmful if swallowed, causing skin irritation, causing serious eye irritation, and potentially causing respiratory irritation. Appropriate personal protective equipment (PPE) is mandatory to mitigate these risks.

Personal Protective Equipment (PPE)	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	Protects against splashes and dust, preventing serious eye irritation.[1][2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Impervious clothing.	Prevents skin contact, which can cause irritation.[1]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved P95 or EU EN 143 particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	Avoids inhalation of dust, which may cause respiratory irritation.[1]
Hand Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices. Wash and dry hands.	Prevents skin absorption and contamination.[1]

Experimental Protocols: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[1][2]

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[1][3]

- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the handling area.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- It is recommended to store under an inert gas as the compound may be hygroscopic.[1]

Spill and Disposal Plan

Spill Response:

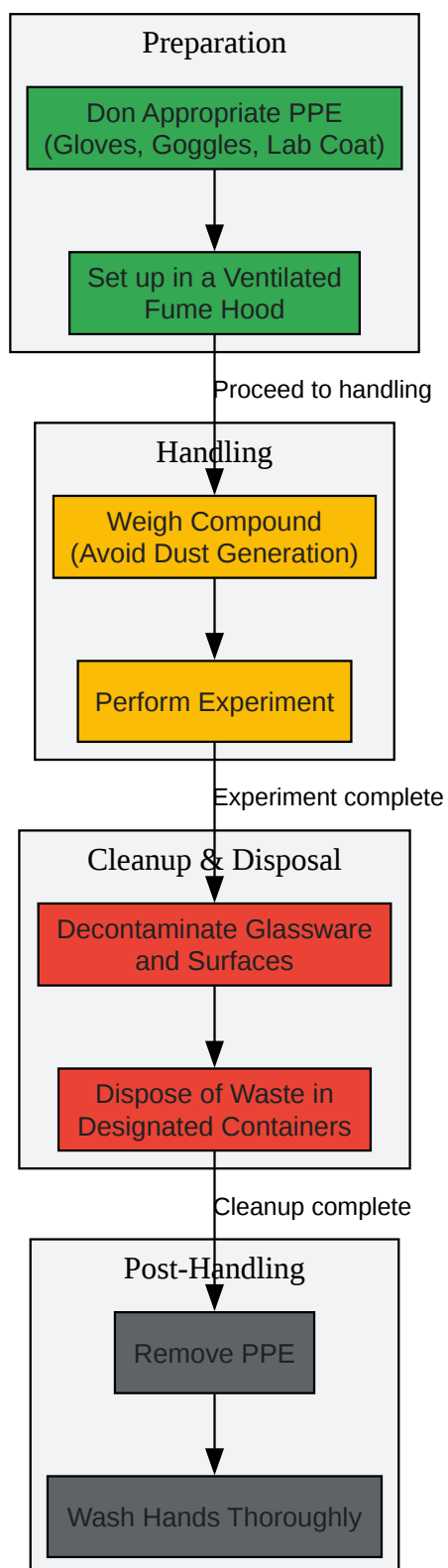
- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][2]
- Clean-up:
 - Wear appropriate PPE as detailed above.
 - For solid spills, carefully sweep up and shovel the material. Avoid creating dust.[1]
 - Place the swept-up material into a suitable, closed container for disposal.[1]

Waste Disposal:

- Dispose of the chemical and any contaminated materials in accordance with local, regional, and national regulations.
- Do not dispose of it with household garbage.[4]

- Avoid release into the environment.

Workflow for Safe Handling of 1-Cyclopropyl-4-ethynyl-1H-pyrazole



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com